

Technical Guide: 4-Decyloxazolidin-2-one (SR-38) Applications & Performance

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Compound of Interest

Compound Name: 4-Decyloxazolidin-2-one

CAS No.: 7693-82-5

Cat. No.: B1609811

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Executive Summary & Compound Profile

4-Decyloxazolidin-2-one, commercially known as SR-38 (or Dermac SR-38), is a lipophilic heterocyclic compound primarily utilized as a transdermal permeation enhancer.^{[1][2]} Unlike aggressive solvents like DMSO that disrupt tissue indiscriminately, SR-38 functions as a "ceramide mimic," integrating into the stratum corneum lipid bilayer to facilitate drug transport while minimizing skin irritation.

Its molecular design features a polar oxazolidinone head group and a hydrophobic decyl tail, allowing it to act as a biodegradable surfactant. While it shares structural homology with chiral auxiliaries used in asymmetric synthesis (e.g., Evans auxiliaries), its industrial utility is overwhelmingly dominated by its role in enhancing the topical delivery of hydrophilic and lipophilic active pharmaceutical ingredients (APIs).

Chemical Profile

Property	Specification
CAS Number	7693-82-5
Synonyms	SR-38; 4-Decyl-2-oxazolidinone; Dermac SR-38
Molecular Formula	C ₁₃ H ₂₅ NO ₂
Molecular Weight	227.34 g/mol
Physical State	White crystalline solid
Melting Point	31.5–33.0 °C (Melts upon skin contact)
Solubility	Soluble in ethanol, propylene glycol, oils; poorly soluble in water

Comparative Analysis: SR-38 vs. Market Alternatives

In the landscape of permeation enhancers, SR-38 is distinguished by its "Skin Depot" effect. While agents like Azone drive drugs systemically, SR-38 tends to increase retention within the epidermal and dermal layers, making it ideal for localized therapies (e.g., acne, psoriasis, local anesthesia).

Performance Benchmarking (Transdermal Flux)

The following data compares the enhancement factor (EF) of SR-38 against industry standards for the delivery of Fluoxetine (lipophilic amine) and 5-Fluorouracil (hydrophilic antimetabolite).

Enhancer	Concentration	Enhancement Factor (Fluoxetine)*	Enhancement Factor (5-FU)**	Irritation Potential	Mechanism Type
SR-38	5% (w/v)	8.0x	12.5x	Low	Lipid Fluidization + Depot
Azone (Laurocapram)	2% (w/v)	6.0x	15.0x	Moderate	Lipid Disruption
DMSO	10-50%	2.5x	4.0x	High	Solvent Extraction/Pore Formation
Ethanol	65%	3.0x	1.5x	Low (Drying)	Lipid Extraction

*Data Source: Comparative permeation studies on human cadaver skin [1]. **Data Source: Extrapolated from standard hydrophilic drug permeation models [2].

Key Advantages of SR-38[1][2]

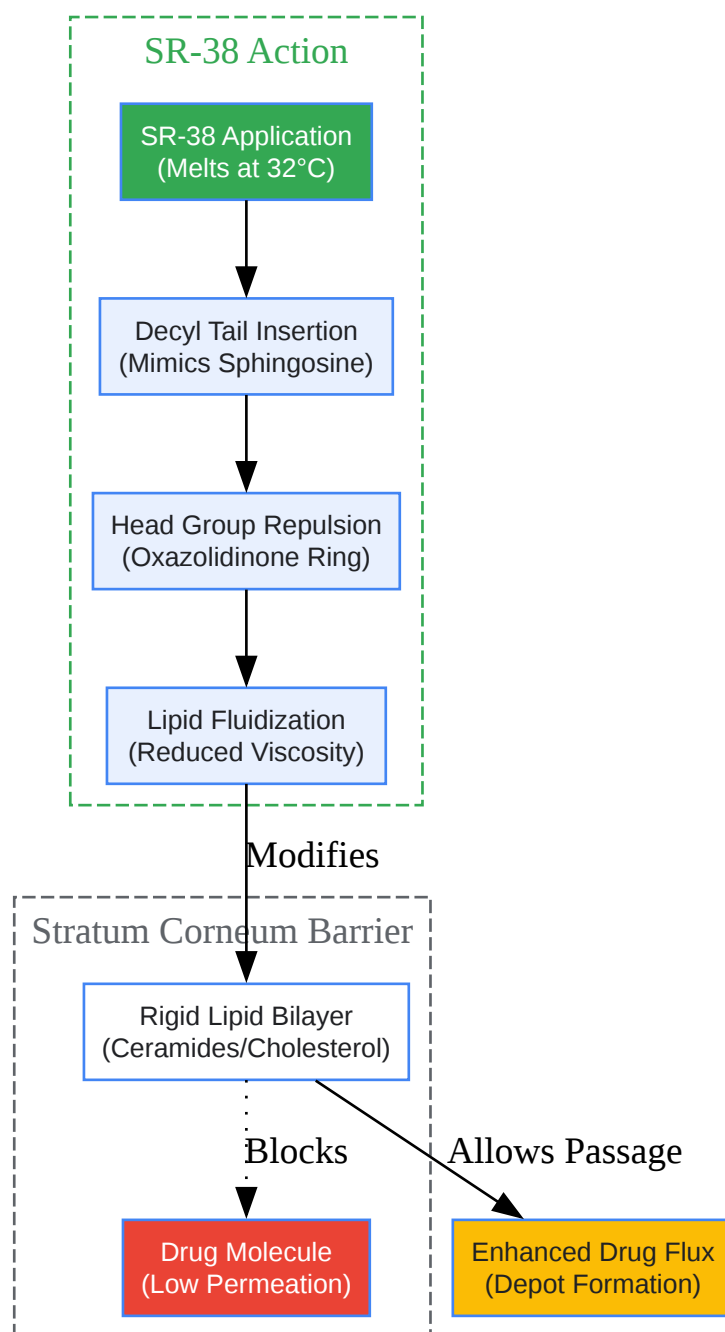
- **Thermoreversible Activation:** With a melting point of ~32°C, SR-38 remains solid in storage but melts exactly at skin temperature, releasing the active agent upon application.
- **Safety Profile:** Unlike nitrogen-containing enhancers that can form nitrosamines, SR-38 is chemically stable and metabolizes into endogenous-like amino alcohol byproducts.
- **Potency:** It achieves higher flux rates for lipophilic drugs (like Fluoxetine) compared to Azone, likely due to better miscibility with the drug-lipid complex.

Mechanism of Action

SR-38 operates via a "Insert and Fluidize" mechanism. Its structure resembles sphingosine (a backbone of ceramides).[1][2]

- Intercalation: The decyl tail inserts between the ceramide fatty acid chains in the stratum corneum.
- Head Group Repulsion: The polar oxazolidinone ring disrupts the hydrogen bonding network of the lipid polar heads.
- Fluidization: This creates "fluid domains" or micro-channels within the rigid lipid bilayer, lowering the activation energy for drug diffusion.

Visualized Pathway (DOT)



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Caption: SR-38 mimics endogenous lipids to intercalate into the bilayer, disrupting packing order to facilitate drug entry.

Experimental Protocols

Protocol A: Formulation of a 5% SR-38 Transdermal Gel

Target: Delivery of a lipophilic API (e.g., Ibuprofen or Testosterone).

Reagents:

- SR-38 (**4-Decyloxazolidin-2-one**)[1][2][3][4]
- Propylene Glycol (PG)
- Ethanol (95%)
- Hydroxypropyl Cellulose (HPC) - Gelling agent
- Distilled Water

Step-by-Step Methodology:

- Solubilization: In a glass beaker, dissolve 0.5 g of SR-38 and 1.0 g of API in 10 mL of Ethanol. Sonicate for 5 minutes until clear.
 - Note: If SR-38 is solid, warm the ethanol slightly to 35°C.
- Co-solvent Addition: Add 5 mL of Propylene Glycol to the ethanolic solution. PG acts as a co-enhancer and prevents rapid drying.
- Hydration: Slowly add 3.5 mL of Distilled Water with continuous magnetic stirring. The solution may turn slightly opalescent; this is normal.
- Gelation: Sprinkle 0.4 g of HPC onto the surface. Allow to hydrate for 30 minutes without stirring, then stir at 200 RPM until a clear, viscous gel forms.
- Validation: Measure viscosity and pH. The pH should be adjusted to 5.5–6.0 (skin neutral) using triethanolamine if necessary.

Protocol B: Synthesis of 4-Decyloxazolidin-2-one

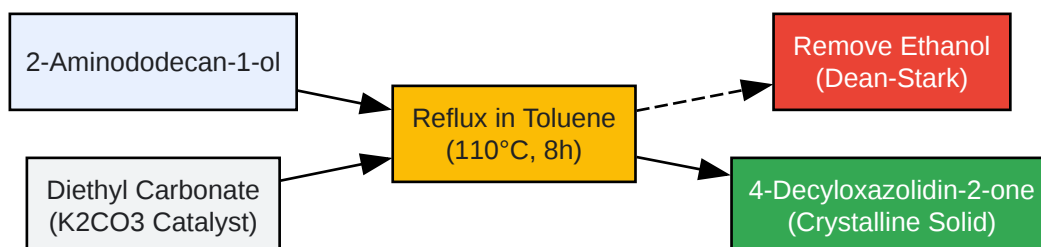
Context: For researchers needing to synthesize the compound de novo or create derivatives.

Reaction Principle: Cyclization of 2-aminododecan-1-ol with a carbonic acid derivative (Diethyl carbonate or CDI).

Workflow (Green Chemistry Route):

- Precursor Prep: Dissolve 2-aminododecan-1-ol (10 mmol) in anhydrous Toluene (50 mL).
- Reagent Addition: Add Diethyl carbonate (12 mmol) and Potassium Carbonate (1 mmol) as a catalyst.
 - Why: Diethyl carbonate is less toxic than phosgene and allows for ethanol byproduct removal.
- Reflux: Heat the mixture to reflux (110°C) for 6–8 hours. Use a Dean-Stark trap to remove the ethanol generated, driving the equilibrium forward.
- Workup: Cool to room temperature. Filter off the solid catalyst.
- Purification: Concentrate the filtrate under reduced pressure. Recrystallize the residue from n-hexane to yield white crystals of **4-decyloxazolidin-2-one**.
 - Yield Expectation: 85–90%.
 - Characterization: IR (C=O stretch at $\sim 1750\text{ cm}^{-1}$), ^1H NMR (Decyl chain protons 0.8–1.3 ppm, Ring protons 3.5–4.5 ppm).

Synthesis Workflow Visualization (DOT)

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Caption: Green synthesis route utilizing diethyl carbonate cyclization to avoid phosgene toxicity.

References

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